

A Technical Guide to High-Purity Glyceryl Trinonadecanoate for Researchers

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Compound of Interest

Compound Name: Glyceryl trinonadecanoate

Cat. No.: B7804146

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This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals on the procurement and application of high-purity **Glyceryl trinonadecanoate**.

Commercial Availability and Specifications

High-purity **Glyceryl trinonadecanoate** (CAS No. 26536-13-0), also known as Trinonadecanoin, is available from several reputable commercial suppliers catering to the research and pharmaceutical industries. It is typically supplied as a white to off-white powder with a purity of 99% or greater, confirmed by gas chromatography (GC). Below is a summary of key specifications from leading suppliers.

Supplier	Purity	CAS Number	Molecular Formula	Molecular Weight (g/mol)
MilliporeSigma (formerly Sigma-Aldrich)	≥99.0% (GC)	26536-13-0	C ₆₀ H ₁₁₆ O ₆	933.56
Larodan	>99%	26536-13-0	C ₆₀ H ₁₁₆ O ₆	933.56
LGC Standards	Analytical Standard Grade	26536-13-0	C ₆₀ H ₁₁₆ O ₆	933.56

Core Application: Internal Standard for Triglyceride Quantification

The primary application of high-purity **Glyceryl trinonadecanoate** is as an internal standard for the accurate quantification of triglycerides in biological samples, such as serum, by gas chromatography (GC).^[1] Its utility stems from the fact that nonadecanoic acid (C19:0), the fatty acid component of **Glyceryl trinonadecanoate**, is naturally present in very low abundance in most biological systems. This minimizes the risk of interference with endogenous triglycerides, ensuring a more accurate measurement.

The internal standard method involves adding a known amount of **Glyceryl trinonadecanoate** to the sample prior to extraction and analysis. By comparing the peak area of the analyte triglycerides to the peak area of the internal standard, variations in sample injection volume, detector response, and sample loss during preparation can be corrected for, leading to highly precise and accurate quantification.

Experimental Protocol: Quantification of Triglycerides in Serum using Glyceryl Trinonadecanoate as an Internal Standard

This protocol is adapted from the established methodology for triglyceride analysis by gas chromatography.^[1]

1. Materials and Reagents:

- High-purity **Glyceryl trinonadecanoate** (Internal Standard)
- Chloroform
- Methanol
- Sodium chloride solution (0.9%)
- Anhydrous sodium sulfate
- Hexane

- Nitrogen gas

- Serum sample

2. Preparation of Internal Standard Stock Solution:

- Accurately weigh a precise amount of **Glyceryl trinonadecanoate**.
- Dissolve it in chloroform to a final concentration of 1 mg/mL.
- Store the stock solution at -20°C in a tightly sealed vial.

3. Sample Preparation and Lipid Extraction:

- To 100 µL of serum in a glass tube, add a known volume (e.g., 50 µL) of the **Glyceryl trinonadecanoate** internal standard stock solution.
- Add 2 mL of a chloroform:methanol (2:1, v/v) mixture.
- Vortex the mixture vigorously for 1 minute.
- Add 0.5 mL of 0.9% sodium chloride solution and vortex again.
- Centrifuge at 2000 x g for 10 minutes to separate the phases.
- Carefully collect the lower organic phase (chloroform layer) containing the lipids using a glass Pasteur pipette.
- Pass the collected organic phase through a small column containing anhydrous sodium sulfate to remove any residual water.
- Evaporate the solvent to dryness under a gentle stream of nitrogen gas.
- Reconstitute the dried lipid extract in a known volume of hexane (e.g., 100 µL) for GC analysis.

4. Gas Chromatography (GC) Analysis:

- GC System: A gas chromatograph equipped with a flame ionization detector (FID) and a capillary column suitable for high-temperature analysis.
- Column: A non-polar capillary column, such as a DB-5ht or equivalent, is recommended for triglyceride analysis.
- Injector: On-column or splitless injection is preferred to minimize discrimination of high molecular weight compounds.
- Carrier Gas: Helium or hydrogen at a constant flow rate.
- Temperature Program:
 - Initial temperature: 200°C
 - Ramp: 5°C/min to 350°C
 - Hold at 350°C for 10 minutes
- Detector Temperature: 370°C
- Injection Volume: 1 µL

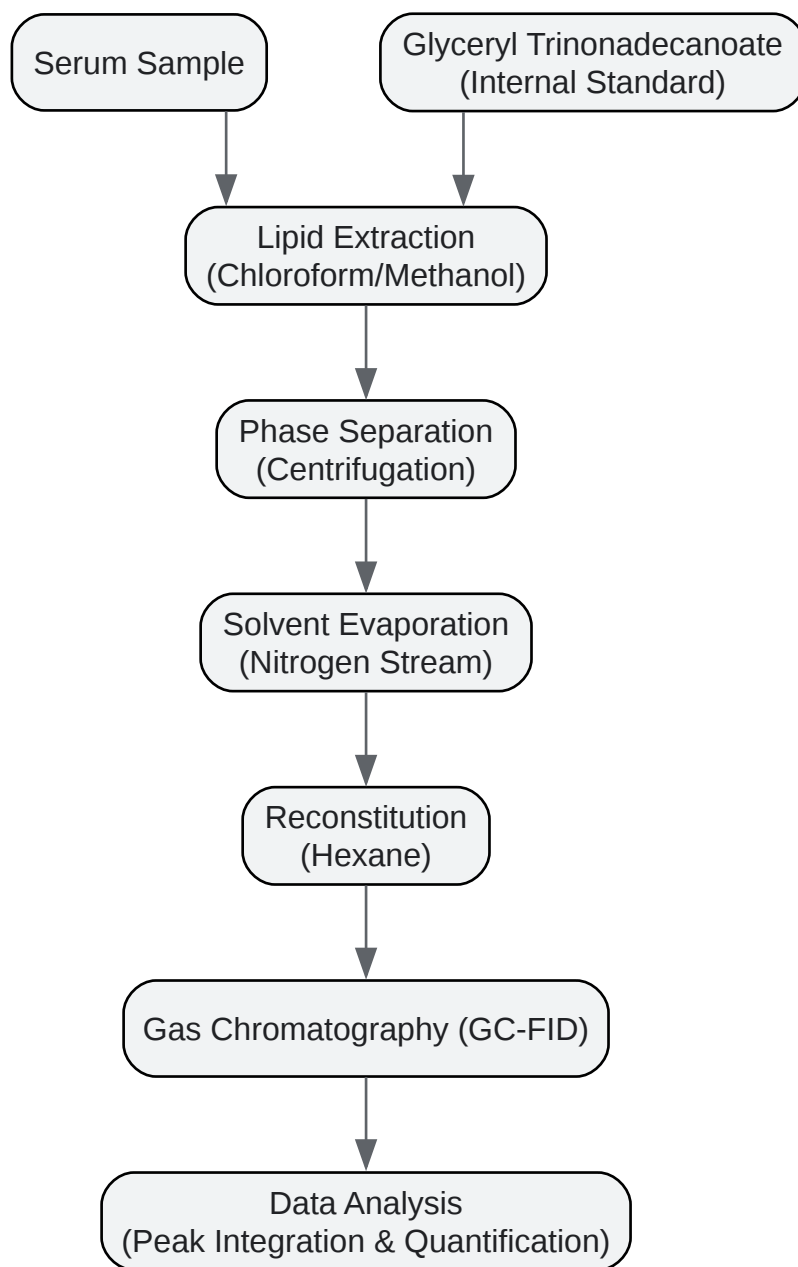
5. Data Analysis:

- Identify the peaks corresponding to the triglycerides in the sample and the **Glyceryl trinonadecanoate** internal standard based on their retention times.
- Integrate the peak areas for all identified triglycerides and the internal standard.
- Calculate the response factor for each triglyceride relative to the internal standard using a calibration standard containing known amounts of the triglycerides and the internal standard.
- Calculate the concentration of each triglyceride in the original serum sample using the following formula:

Concentration of Triglyceride = (Area of Triglyceride Peak / Area of Internal Standard Peak) x (Concentration of Internal Standard / Response Factor)

Visualizations

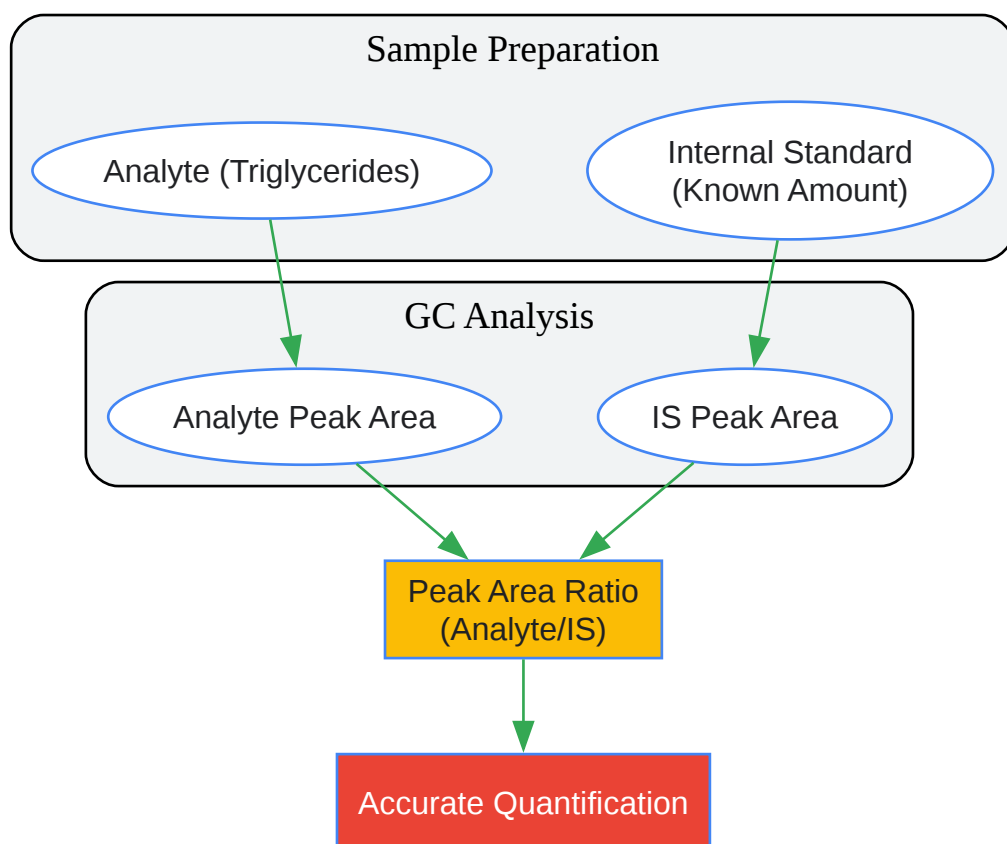
Experimental Workflow for Triglyceride Quantification



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Caption: Workflow for the quantification of triglycerides in serum using **Glyceryl trinonadecanoate** as an internal standard.

Logical Relationship of the Internal Standard Method



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Caption: The principle of the internal standard method for accurate quantification in chromatography.

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References

- 1. [agilent.com](https://www.agilent.com) [[agilent.com](https://www.agilent.com)]
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